

# Essential Safety and Logistical Information for Handling SM19712 Free Acid

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## Compound of Interest

Compound Name: SM19712 free acid

Cat. No.: B10774043

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Disclaimer: A specific Safety Data Sheet (SDS) for **SM19712 free acid** (CAS No. 194542-49-9) is not publicly available. The following guidance is based on the hazard information for the closely related SM19712 sodium salt hydrate (CAS No. 194542-56-8) and general safety protocols for handling acidic and potentially hazardous chemical compounds. Researchers, scientists, and drug development professionals should always perform a thorough risk assessment before handling any new chemical and consult with their institution's Environmental Health and Safety (EHS) department.

This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of **SM19712 free acid** in a laboratory setting.

## Hazard Information for SM19712 Sodium Salt Hydrate

While the specific hazards of the free acid are not detailed, the sodium salt hydrate is classified with the following hazards, which should be considered as potential risks for the free acid form as well.

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

## Personal Protective Equipment (PPE)

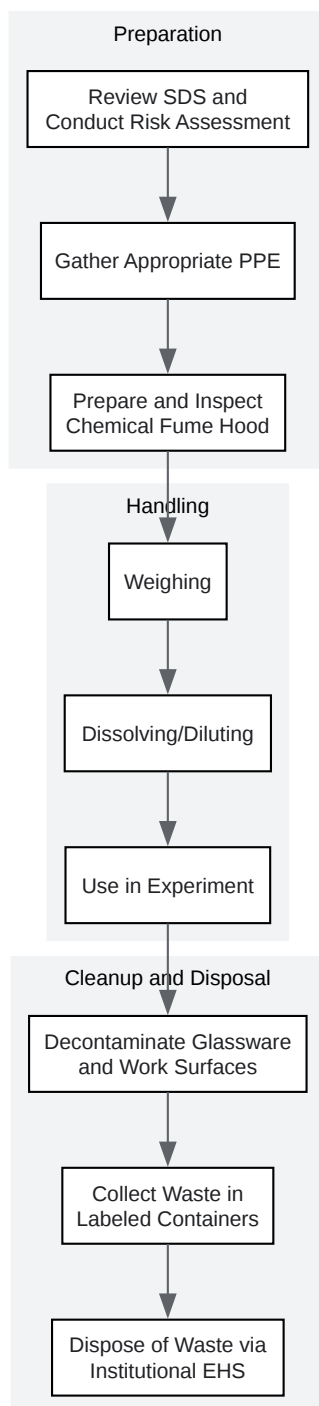
A comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety when handling **SM19712 free acid**. The following table summarizes the recommended PPE.

Body Part	Recommended PPE
Eyes/Face	Chemical splash goggles that meet ANSI Z87.1 standards are mandatory. A full-face shield should be worn in addition to goggles when there is a significant risk of splashes.
Skin/Body	A flame-resistant lab coat is the minimum requirement. For larger quantities or when there is a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended. Full-body chemical-resistant suits may be necessary for large-scale operations.
Hands	Chemical-resistant gloves are required. Nitrile or neoprene gloves are generally suitable for incidental contact. For prolonged handling or immersion, butyl rubber gloves may offer greater protection. Always check the glove manufacturer's compatibility chart.
Respiratory	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If a fume hood is not available or if aerosolization is possible, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used.

## Experimental Workflow for Safe Handling

The following diagram outlines a standard workflow for the safe handling of **SM19712 free acid**, from receiving the compound to its final disposal.

## Safe Handling Workflow for SM19712 Free Acid



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Caption: A step-by-step workflow for the safe handling of **SM19712 free acid**.

## Operational and Disposal Plans

### Handling and Storage:

- **Handling:** Always handle **SM19712 free acid** in a well-ventilated area, preferably inside a chemical fume hood. Avoid creating dust or aerosols. Use non-sparking tools for solids. When making solutions, always add the acid to the solvent slowly while stirring; never the other way around.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as bases, oxidizing agents, and metals. The container should be tightly sealed and clearly labeled.

### Spill Management:

- **Small Spills:** For small spills, wear appropriate PPE, and neutralize the acid with a suitable agent like sodium bicarbonate or a commercial acid neutralizer. Absorb the neutralized material with an inert absorbent such as vermiculite or sand. Collect the absorbed material in a sealed, labeled container for disposal.
- **Large Spills:** Evacuate the area and contact your institution's EHS department immediately. Do not attempt to clean up a large spill without proper training and equipment.

### Disposal Plan:

- **Waste Collection:** All waste containing **SM19712 free acid**, including contaminated PPE and cleaning materials, should be collected in a designated, properly labeled, and sealed hazardous waste container.
- **Neutralization:** Depending on institutional and local regulations, it may be permissible to neutralize dilute acidic waste solutions to a pH between 6 and 8 before disposal down the drain with copious amounts of water. Always check with your EHS department before neutralizing and disposing of any chemical waste.
- **Disposal:** All hazardous waste must be disposed of through your institution's EHS department in accordance with local, state, and federal regulations. Never dispose of untreated acidic waste in the regular trash or down the sewer.

By adhering to these safety protocols and operational plans, researchers can minimize the risks associated with handling **SM19712 free acid** and maintain a safe laboratory environment.

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